

# The Synthesis and Profile of 3-Methoxy-4-(octyloxy)benzaldehyde: A Technical Overview

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## Compound of Interest

Compound Name: 3-Methoxy-4-(octyloxy)benzaldehyde

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## Abstract

**3-Methoxy-4-(octyloxy)benzaldehyde** is a substituted benzaldehyde derivative with potential applications in organic synthesis and materials science. This document provides a comprehensive technical guide on its synthesis, physicochemical properties, and relevant experimental procedures. While a detailed historical record of its specific discovery is not extensively documented in readily available literature, its synthesis logically follows from established Williamson ether synthesis protocols, a cornerstone of organic chemistry. This guide will therefore focus on the practical aspects of its preparation and characterization, drawing parallels from the synthesis of structurally related compounds.

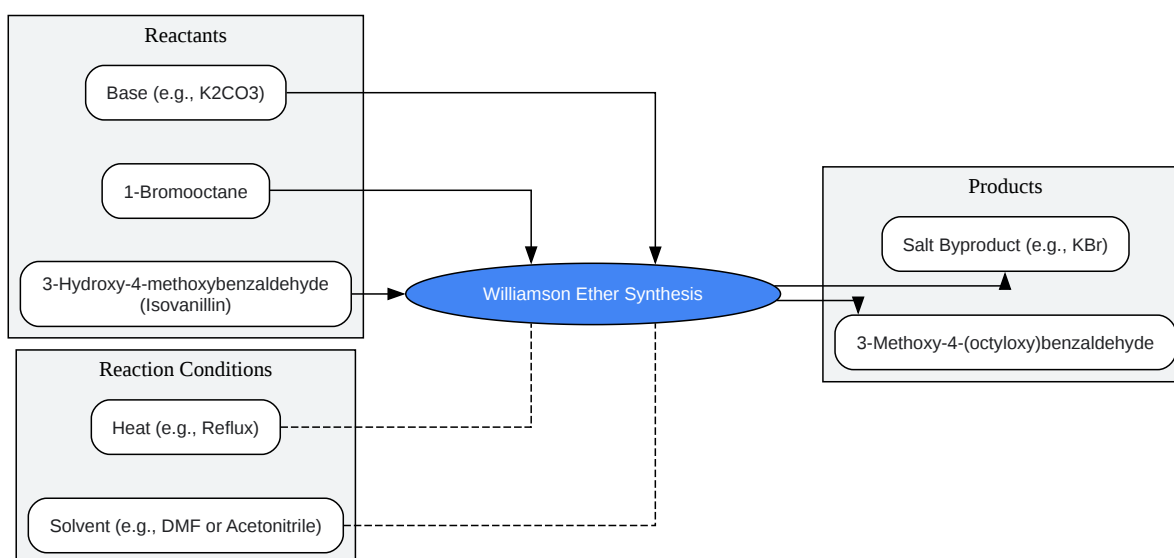
## Introduction

Substituted benzaldehydes are a critical class of organic compounds, serving as versatile intermediates in the synthesis of pharmaceuticals, fragrances, and polymers. The introduction of alkoxy side chains, such as the octyloxy group, can significantly modify the molecule's lipophilicity, solubility, and reactivity, making it a valuable building block for targeted applications. This whitepaper details the probable synthetic route to **3-methoxy-4-(octyloxy)benzaldehyde**, provides detailed experimental protocols, and tabulates its expected physicochemical properties based on data from analogous compounds.

## Proposed Synthesis

The most logical and widely employed method for the synthesis of **3-methoxy-4-(octyloxy)benzaldehyde** is the Williamson ether synthesis. This reaction involves the deprotonation of the hydroxyl group of a phenol, in this case, 3-hydroxy-4-methoxybenzaldehyde (isovanillin), to form a phenoxide, which then acts as a nucleophile to attack an alkyl halide, such as 1-bromooctane.

A general schematic for this reaction is presented below.



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Caption: Proposed Williamson ether synthesis of **3-methoxy-4-(octyloxy)benzaldehyde**.

## Experimental Protocols

The following experimental protocol is adapted from the synthesis of similar alkoxybenzaldehyde derivatives.<sup>[1][2]</sup>

### Materials

- 3-Hydroxy-4-methoxybenzaldehyde (Isovanillin)
- 1-Bromooctane
- Potassium Carbonate ( $K_2CO_3$ ), anhydrous
- N,N-Dimethylformamide (DMF) or Acetonitrile
- Ethyl acetate
- Hexane
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )

### Procedure

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-hydroxy-4-methoxybenzaldehyde (1.0 eq), anhydrous potassium carbonate (1.5 eq), and the solvent (e.g., DMF).
- **Addition of Alkyl Halide:** While stirring the mixture, add 1-bromooctane (1.2 eq) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux (the specific temperature will depend on the solvent used) and maintain it for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Workup:** After the reaction is complete, cool the mixture to room temperature. Dilute the mixture with water and extract the product with ethyl acetate (3 x 50 mL).
- **Washing:** Combine the organic layers and wash with a saturated aqueous sodium bicarbonate solution, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to yield the pure **3-methoxy-4-(octyloxy)benzaldehyde**.

## Physicochemical and Spectroscopic Data

The following table summarizes the expected physicochemical and spectroscopic data for **3-methoxy-4-(octyloxy)benzaldehyde**, based on the properties of structurally similar compounds.<sup>[3][4][5][6]</sup>

Property	Expected Value
Molecular Formula	C <sub>16</sub> H <sub>24</sub> O <sub>3</sub>
Molecular Weight	280.36 g/mol
Appearance	Colorless to pale yellow oil or low melting solid
Boiling Point	Not readily available, expected to be > 200 °C at atmospheric pressure
Melting Point	Not readily available
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, acetone); Insoluble in water
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 9.8 (s, 1H, CHO), 7.4 (m, 2H, Ar-H), 6.9 (d, 1H, Ar-H), 4.1 (t, 2H, OCH <sub>2</sub> ), 3.9 (s, 3H, OCH <sub>3</sub> ), 1.8 (m, 2H, CH <sub>2</sub> ), 1.5-1.2 (m, 10H, (CH <sub>2</sub> ) <sub>5</sub> ), 0.9 (t, 3H, CH <sub>3</sub> ) ppm (approximate)
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ 191.0, 154.0, 150.0, 130.0, 126.5, 112.0, 109.5, 69.0, 56.0, 31.8, 29.4, 29.3, 29.2, 26.0, 22.7, 14.1 ppm (approximate)
IR (KBr or neat)	~2920 cm <sup>-1</sup> (C-H aliphatic), ~2850 cm <sup>-1</sup> (C-H aliphatic), ~1680 cm <sup>-1</sup> (C=O aldehyde), ~1580 cm <sup>-1</sup> (C=C aromatic), ~1260 cm <sup>-1</sup> (C-O ether)
Mass Spectrum (EI)	m/z 280 (M <sup>+</sup> ), and characteristic fragmentation patterns

## Potential Applications

While specific applications for **3-methoxy-4-(octyloxy)benzaldehyde** are not widely reported, its structure suggests potential utility in several areas:

- **Liquid Crystals:** The long octyloxy chain imparts properties that could be favorable for the synthesis of liquid crystalline materials.

- **Pharmaceutical Intermediates:** The benzaldehyde moiety is a common precursor for the synthesis of more complex, biologically active molecules. The octyloxy group can enhance membrane permeability.
- **Flavor and Fragrance:** Substituted benzaldehydes are often used in the flavor and fragrance industry.

## Conclusion

**3-Methoxy-4-(octyloxy)benzaldehyde** is a readily accessible compound through the robust Williamson ether synthesis. Its synthesis from isovanillin and 1-bromooctane is straightforward and high-yielding. The introduction of the octyloxy chain provides a significant modification to the parent isovanillin structure, opening up possibilities for its use in materials science and as a synthetic intermediate. This guide provides a foundational understanding of its synthesis and expected properties to aid researchers in its application.

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## References

1. 3-methoxy-4-(methoxymethoxy)benzaldehyde synthesis - chemicalbook [chemicalbook.com]
2. researchgate.net [researchgate.net]
3. p-(Octyloxy)benzaldehyde | C<sub>15</sub>H<sub>22</sub>O<sub>2</sub> | CID 90358 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Benzaldehyde, 3-hydroxy-4-methoxy- [webbook.nist.gov]
5. 3-Methoxy-4-methylbenzaldehyde | C<sub>9</sub>H<sub>10</sub>O<sub>2</sub> | CID 4715095 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. 3-Methoxy-4-[(3-methoxybenzyl)oxy]benzaldehyde | C<sub>16</sub>H<sub>16</sub>O<sub>4</sub> | CID 3475702 - PubChem [pubchem.ncbi.nlm.nih.gov]
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